

Isodecyl diphenyl phosphite chemical structure and properties

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphite*

Cat. No.: *B1588780*

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An In-Depth Technical Guide to **Isodecyl Diphenyl Phosphite**

Introduction: A Multifunctional Additive in Polymer Science

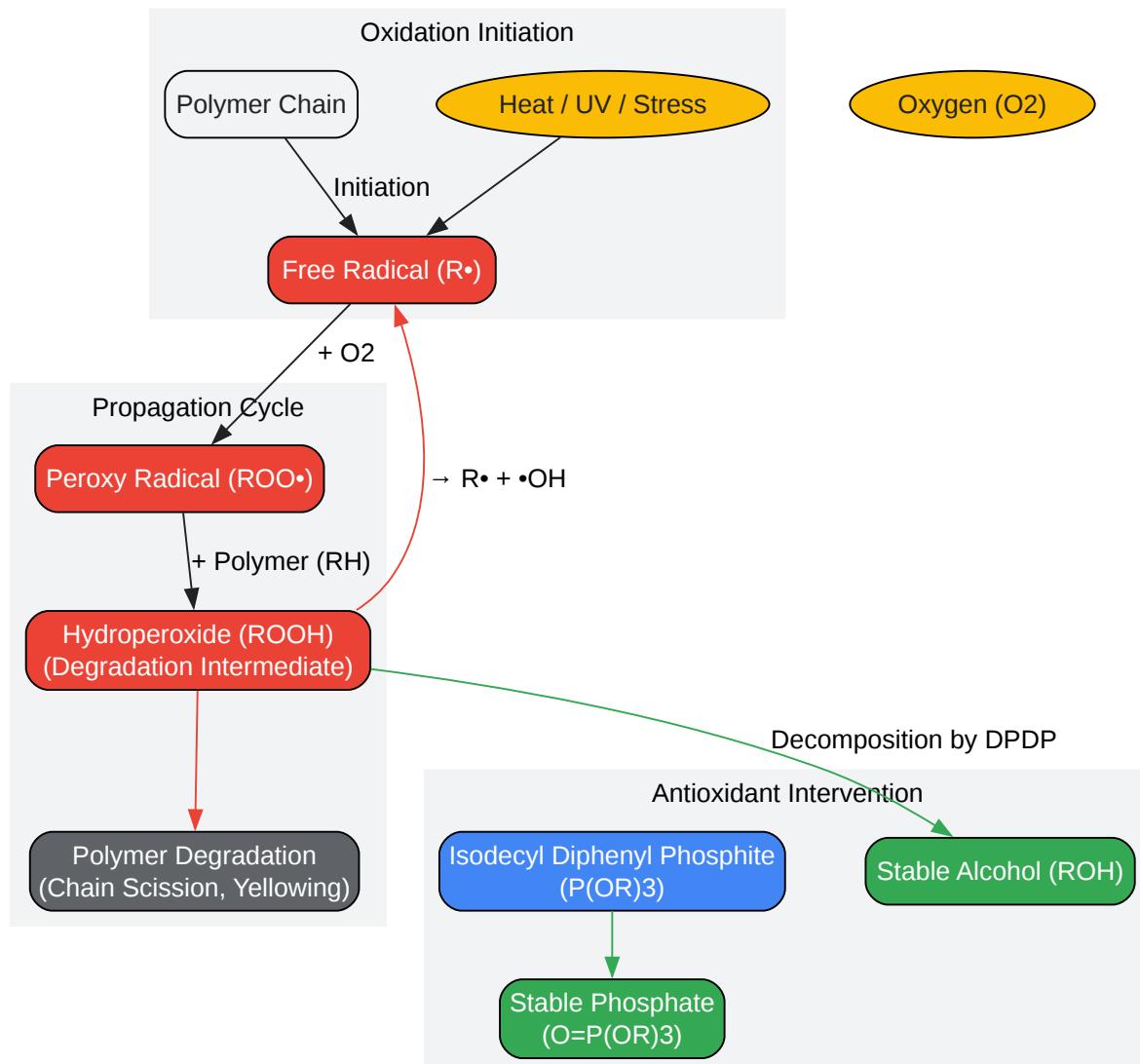
Isodecyl Diphenyl Phosphite (DPDP), identified by its CAS number 26544-23-0, is a versatile liquid alkyl-aryl phosphite ester that has become a cornerstone additive in the polymer industry. [1][2] It functions primarily as a high-efficacy secondary antioxidant and processing stabilizer, but its utility extends to roles as a chelating agent, plasticizer, and flame retardant.[1][3][4] This unique combination of properties makes DPDP an invaluable tool for formulators seeking to enhance the processability, durability, and safety of a wide range of polymers, including Polyvinyl Chloride (PVC), Acrylonitrile Butadiene Styrene (ABS), polycarbonates, and polyurethanes.[1][5] Its liquid form simplifies handling and incorporation into various formulations, further cementing its place in modern material science.[1] This guide provides a comprehensive technical overview of its structure, properties, mechanisms of action, and applications for researchers and industry professionals.

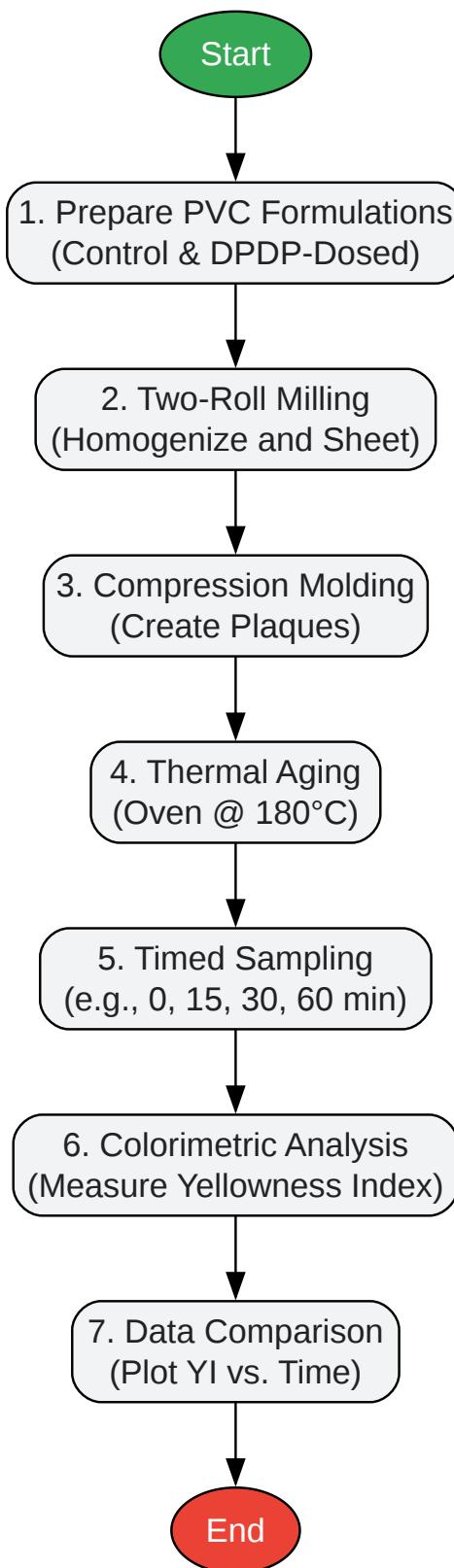
Chemical Structure and Physicochemical Properties

The efficacy of **Isodecyl Diphenyl Phosphite** is intrinsically linked to its unique molecular architecture. The structure features a central phosphorus atom bonded to two phenyl groups and one isodecyl group.[6] The phenyl groups contribute to its excellent antioxidant capabilities

by effectively capturing free radicals, while the long-chain isodecyl group enhances its solubility and compatibility within various organic media and polymer matrices.[6]

Chemical Structure Diagram



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